

# Physical and chemical properties of Ethenyl 4-methoxybenzoate

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## Compound of Interest

Compound Name: Ethenyl 4-methoxybenzoate

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## Ethenyl 4-methoxybenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethenyl 4-methoxybenzoate** (also known as vinyl 4-methoxybenzoate). Due to the limited availability of experimental data for this specific compound, this guide presents computed properties and outlines a general, representative experimental protocol for its synthesis based on established methods for vinyl ester production. For comparative purposes, experimental data for the closely related compound, Ethyl 4-methoxybenzoate, is also included.

## Core Compound Properties

**Ethenyl 4-methoxybenzoate** is an organic compound that is the vinyl ester of 4-methoxybenzoic acid. Its chemical structure consists of a 4-methoxybenzoyl group attached to a vinyl group.

## Computed Physical and Chemical Properties of Ethenyl 4-methoxybenzoate

The following table summarizes the computed physicochemical properties for **Ethenyl 4-methoxybenzoate**, sourced from the PubChem database.<sup>[1]</sup> It is important to note that these are theoretical values and may differ from experimentally determined parameters.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	178.18 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	178.062994177 Da	PubChem[1]
Monoisotopic Mass	178.062994177 Da	PubChem[1]
Topological Polar Surface Area	35.5 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	13	PubChem
Complexity	181	PubChem[1]

## Experimental Properties of Ethyl 4-methoxybenzoate (for comparison)

Due to the absence of experimental data for **Ethenyl 4-methoxybenzoate**, the following table presents the experimental properties of the closely related ethyl ester, Ethyl 4-methoxybenzoate. This data is provided for context and to offer an approximation of the expected properties of the vinyl ester.

Property	Value	Source
CAS Number	94-30-4	Smolecule[2], ChemicalBook[3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	Smolecule[2]
Molecular Weight	180.2 g/mol	Smolecule[2]
Appearance	Colorless to pale yellow liquid	Smolecule[2]
Melting Point	7-8 °C	ChemicalBook[3], Guidechem[4]
Boiling Point	263 - 270 °C at 760 mmHg	PubChem[5], ChemicalBook[3]
Density	~1.103 g/mL at 25 °C	ChemicalBook[3], Guidechem[4]
Refractive Index	1.522 - 1.528	PubChem[5], Guidechem[4]
Solubility	Insoluble in water; soluble in organic solvents and oils.	Smolecule[2], PubChem[5]

## Experimental Protocols: Synthesis of Vinyl Esters

The synthesis of vinyl esters, such as **Ethenyl 4-methoxybenzoate**, is commonly achieved through the transvinylation of a carboxylic acid with vinyl acetate.[6][7][8] This method avoids the use of unstable vinyl alcohol.[9] The following is a general protocol that can be adapted for the synthesis of **Ethenyl 4-methoxybenzoate** from 4-methoxybenzoic acid.

### General Protocol for Transvinylation of a Carboxylic Acid

This protocol is based on the activation of the carboxylic acid followed by reaction with vinyl acetate.[8][10]

Materials:

- Aromatic carboxylic acid (e.g., 4-methoxybenzoic acid)

- 2-chloro-4,6-dimethoxy-1,3,5-triazine (CDMT)
- N-methylmorpholine (NMM)
- Vinyl acetate
- Potassium tert-butyrate (t-BuOK)
- Tetrahydrofuran (THF), anhydrous
- Standard glassware for organic synthesis (round-bottom flasks, dropping funnel, etc.)
- Magnetic stirrer and stirring bar
- Inert atmosphere setup (e.g., nitrogen or argon)
- Low-temperature cooling bath

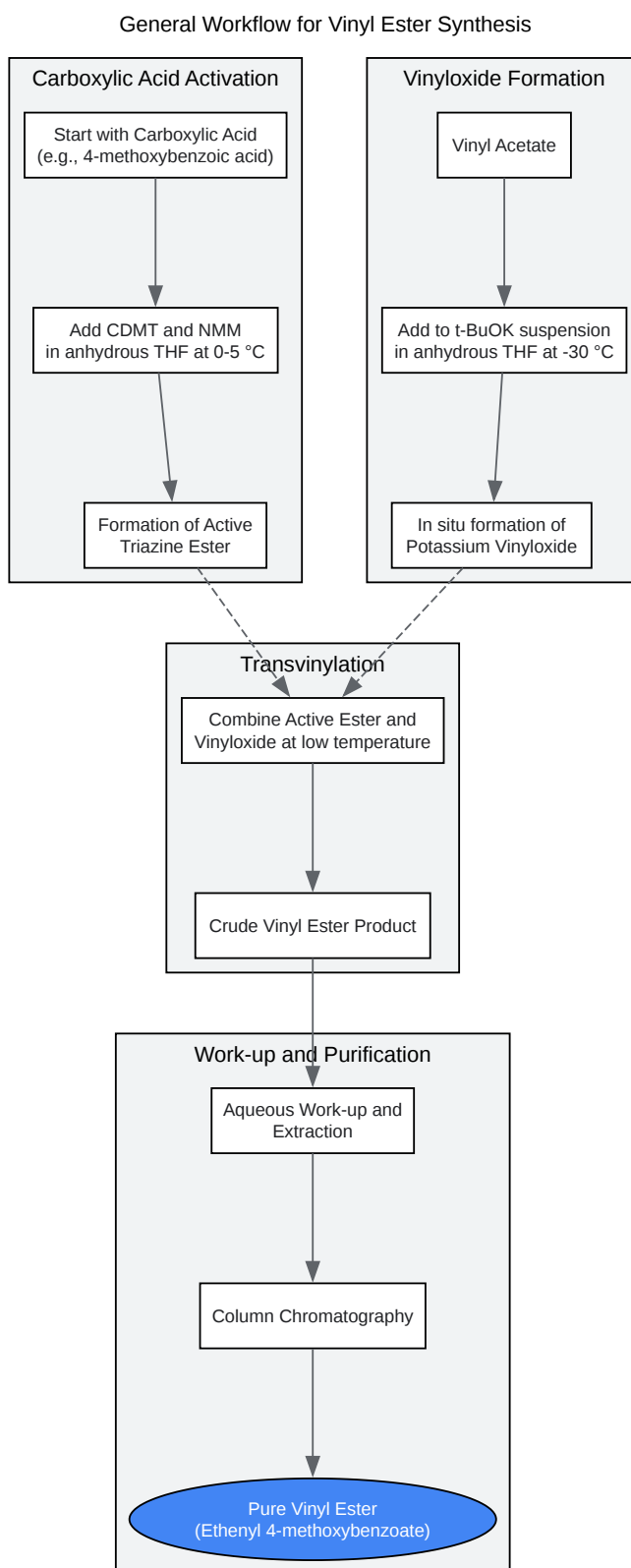
Procedure:

- Activation of the Carboxylic Acid:
  - In a round-bottom flask under an inert atmosphere, dissolve the aromatic carboxylic acid (1 equivalent) and 2-chloro-4,6-dimethoxy-1,3,5-triazine (1 equivalent) in anhydrous tetrahydrofuran.
  - Cool the solution to 0-5 °C using an ice bath.
  - Slowly add N-methylmorpholine (1 equivalent) to the stirred solution.
  - Allow the reaction to stir at this temperature for 1-2 hours to form the active triazine ester.
- Preparation of the Vinyloxy Reagent:
  - In a separate flask, prepare a suspension of potassium tert-butyrate (1 equivalent) in anhydrous tetrahydrofuran.
  - Cool this suspension to a low temperature, typically between -30 °C and -40 °C.

- Slowly add vinyl acetate (1 equivalent) to the potassium tert-butyrate suspension while stirring vigorously. This will form potassium vinyloxy in situ.
- Transvinylation Reaction:
  - Slowly transfer the solution of the active triazine ester from step 1 to the cold suspension of the vinyloxy reagent from step 2.
  - Maintain the low temperature and continue to stir the reaction mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
  - Once the reaction is complete, quench the reaction by the addition of a saturated aqueous solution of ammonium chloride.
  - Allow the mixture to warm to room temperature.
  - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
  - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
  - Filter the drying agent and concentrate the solvent in vacuo.
  - The crude product can be purified by column chromatography on silica gel to yield the pure vinyl ester.

## Visualized Workflow

The following diagram illustrates the general workflow for the synthesis of a vinyl ester via the transvinylation of a carboxylic acid.



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Caption: General workflow for the synthesis of a vinyl ester.

## Reactivity and Potential Applications

Vinyl esters are versatile monomers in polymer chemistry and intermediates in organic synthesis.[10] The vinyl group can undergo addition reactions, and the ester group can be hydrolyzed. While specific applications for **Ethenyl 4-methoxybenzoate** are not well-documented, related compounds like Ethyl 4-methoxybenzoate are used in the fragrance and flavor industries and as intermediates in the synthesis of more complex molecules.[2][3] Given its structure, **Ethenyl 4-methoxybenzoate** could potentially be explored for use in the development of novel polymers and materials.

## Conclusion

This technical guide provides the currently available information on the physical and chemical properties of **Ethenyl 4-methoxybenzoate**. While experimental data is scarce, computed properties and general synthetic methodologies for the vinyl ester class of compounds offer a solid foundation for researchers and scientists. The provided general experimental protocol for transvinylation serves as a starting point for the laboratory synthesis of this compound. Further experimental investigation is required to fully characterize **Ethenyl 4-methoxybenzoate** and explore its potential applications.

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